

Essential Safety and Operational Guide for Handling 2-Bromopropanoate

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Compound of Interest

Compound Name: 2-Bromopropanoate

Cat. No.: B1255678

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-bromopropanoate**. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Assessment: **2-Bromopropanoate** and its derivatives, such as ethyl 2-bromopropionate and 2-bromopropionic acid, are hazardous substances. They are classified as flammable liquids and are corrosive, capable of causing severe skin burns and eye damage.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#) Inhalation may lead to corrosive injuries to the upper respiratory tract, and ingestion can cause severe damage to the digestive system.[\[1\]](#)[\[5\]](#) It is also a lachrymator, a substance that irritates the eyes and causes tearing.[\[1\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **2-bromopropanoate**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended. [3] [4]	To prevent skin contact and absorption.
Eye and Face Protection	Chemical safety goggles and a face shield. [3] [4] [5]	To protect against splashes and airborne particles that can cause severe eye damage. [2]
Skin and Body Protection	A flame-retardant lab coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or potential splashes, a chemical-resistant apron is advised. [4] [5]	To minimize skin exposure and protect from flammability hazards. [4]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. [2] [6] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [6]	To prevent inhalation of vapors or mists. [3]

Operational Plan: Step-by-Step Handling Procedure

1. Pre-Handling Preparations:

- Ensure that a calibrated chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[\[5\]](#)
- Assemble all necessary equipment and reagents within the fume hood to minimize movement.
- Don the required personal protective equipment (PPE) as detailed in the table above.

2. Handling Procedure:

- Conduct all manipulations of **2-bromopropanoate** within the chemical fume hood.[\[2\]](#)

- Ground and bond containers and receiving equipment to prevent static discharge, as vapors may form explosive mixtures with air.[6]
- Use only non-sparking tools.[6]
- Avoid contact with skin, eyes, and clothing.[3]
- Keep the container tightly closed when not in use.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]

3. Post-Handling and Cleanup:

- Wipe down the work surface with a suitable cleaning agent, followed by a water rinse.
- Properly store or dispose of all materials that have come into contact with **2-bromopropanoate**.
- Remove PPE in the correct order to avoid cross-contamination, removing gloves last.
- Wash hands and forearms thoroughly with soap and water after removing all PPE.[3][4]

Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[5]

1. Waste Segregation:

- Collect all waste materials, including contaminated gloves, pipette tips, and excess reagents, in a designated hazardous waste container.
- The container must be properly labeled as "Hazardous Waste" and include the chemical name **"2-Bromopropanoate"**.

2. Waste Disposal:

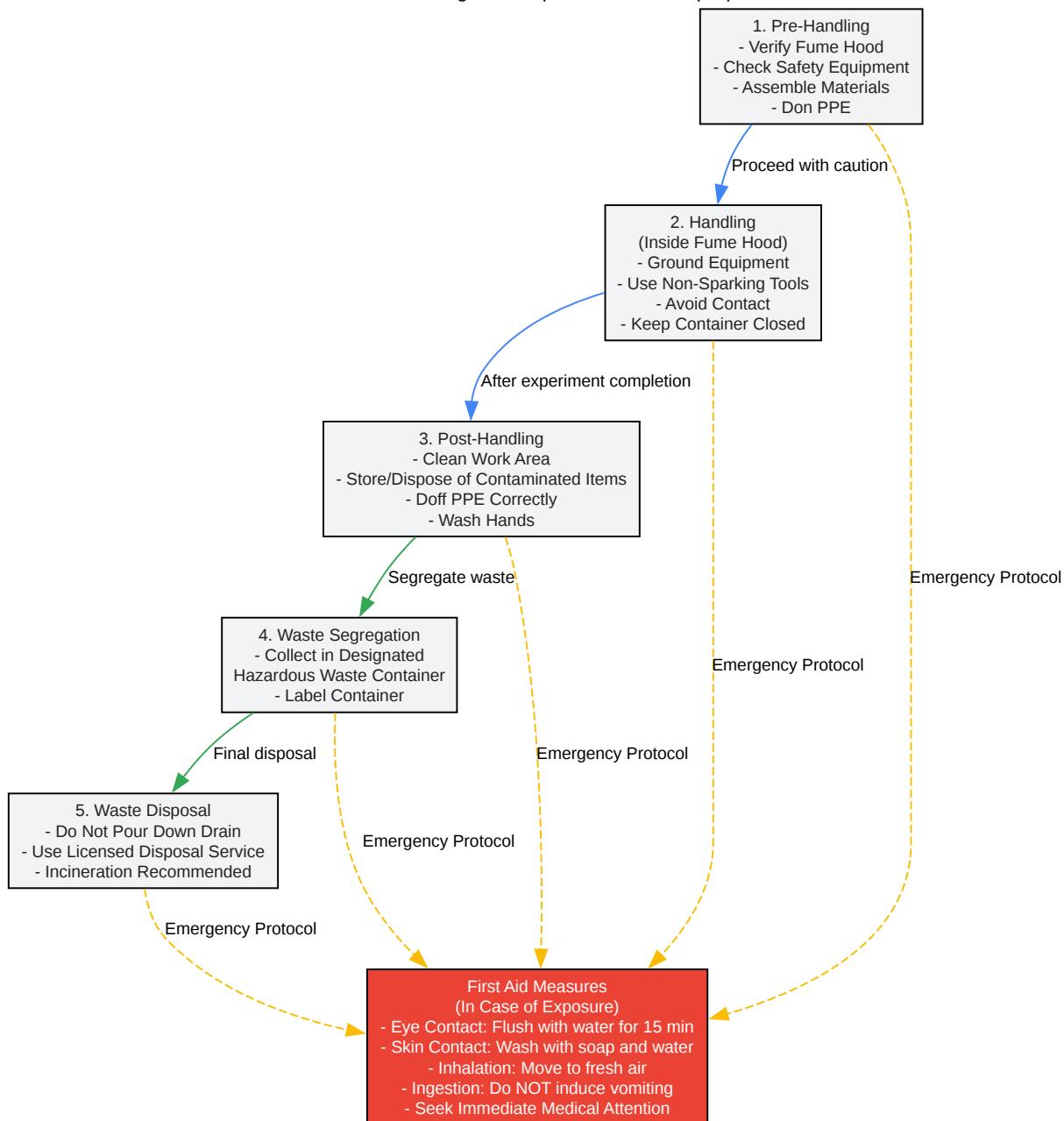
- **2-Bromopropanoate** is a flammable and corrosive liquid and should be treated as such for disposal.[4]
- Do not dispose of **2-bromopropanoate** down the drain.[3][4]
- The waste should be handled by a licensed professional waste disposal service.[4] It may be burned in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Contaminated packaging should be disposed of as unused product.[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C3H5BrO2 (for the acid)	
Molecular Weight	152.97 g/mol (for the acid)	
Boiling Point	156 - 160 °C (for ethyl ester)	[4]
Specific Gravity	1.394 (for ethyl ester)	[5]
UN Number	UN2920 (for ethyl ester)	[4] [5]
Hazard Class	8 (Corrosive)	[4] [5]
Subsidiary Hazard Class	3 (Flammable)	[4] [5]

Experimental Workflow

Workflow for Handling and Disposal of 2-Bromopropanoate

[Click to download full resolution via product page](#)**Caption: Logical workflow for the safe handling and disposal of 2-Bromopropanoate.**

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